

Application Notes: Isocitric Acid as a Biomarker in Clinical Research

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Compound of Interest

Compound Name: *Isocitric Acid*

Cat. No.: *B1196412*

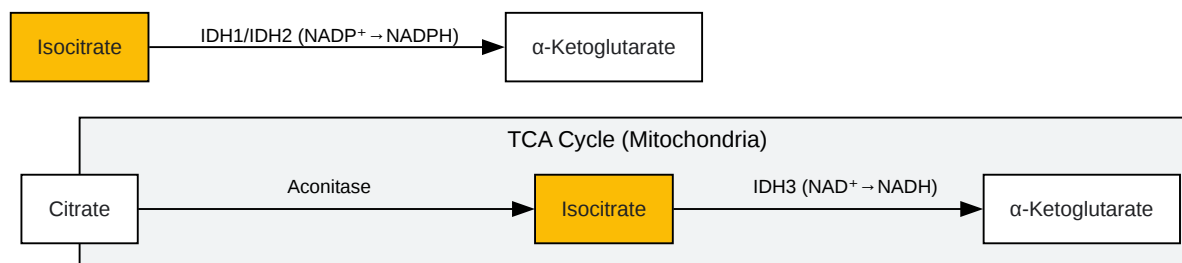
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Introduction

Isocitric acid is a structural isomer of citric acid and a key intermediate in the tricarboxylic acid (TCA) cycle, a central pathway for cellular energy production and biosynthesis.[1][2] It is formed from citrate by the enzyme aconitase and is subsequently converted to α -ketoglutarate by isocitrate dehydrogenase (IDH).[1][2] In humans, three isoforms of IDH exist: the NAD⁺-dependent IDH3 in the mitochondria which functions in the TCA cycle, and the NADP⁺-dependent IDH1 (cytoplasmic/peroxisomal) and IDH2 (mitochondrial) which are crucial for producing NADPH to combat oxidative stress.[1] Beyond its fundamental metabolic role, fluctuations in **isocitric acid** levels and the activity of its associated enzymes are emerging as significant indicators of metabolic dysregulation, positioning it as a promising biomarker in various clinical research areas.[1]

The Central Role of Isocitric Acid in Metabolism

The conversion of isocitrate to α -ketoglutarate is a critical rate-limiting step in the TCA cycle.[1] Alterations in this step can have profound effects on cellular metabolism and function. This metabolic nexus makes **isocitric acid** a sensitive indicator of cellular health and disease.



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Isocitric acid's position in metabolic pathways.

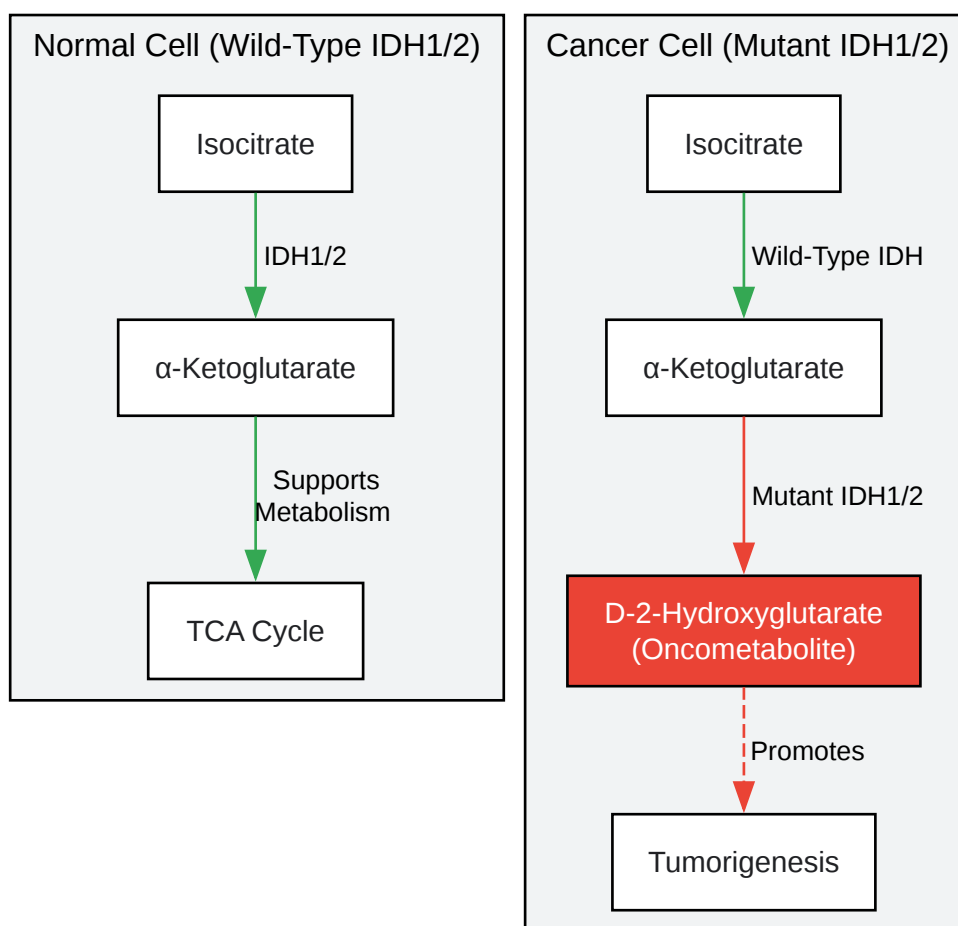
Applications in Clinical Research

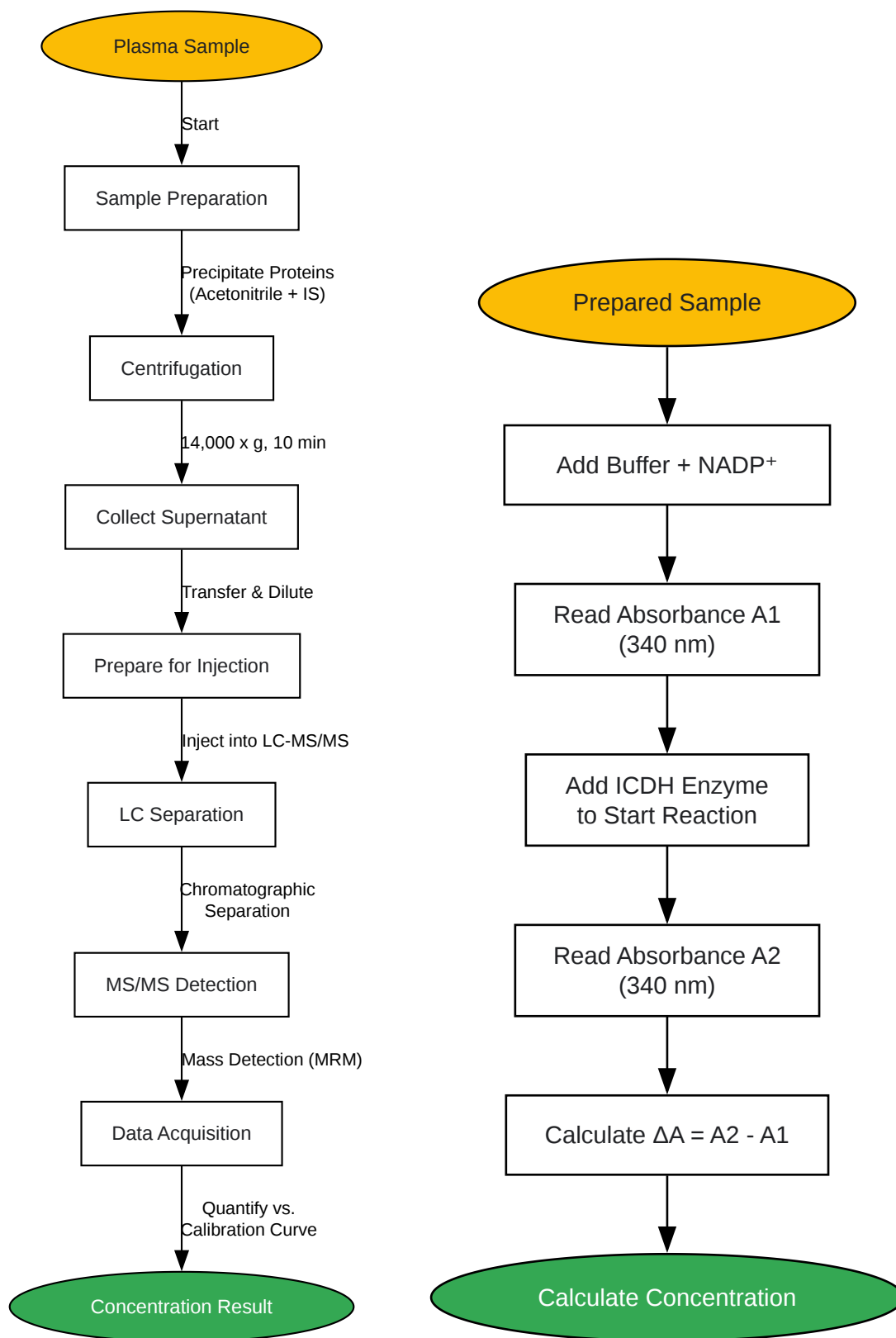
1. Oncology

The most significant clinical application of **isocitric acid** metabolism is in oncology, specifically related to mutations in the IDH1 and IDH2 genes.[3] These mutations are prevalent in several cancers, including low-grade glioma (80% of cases), secondary glioblastoma, acute myeloid leukemia (AML) (~20%), and cholangiocarcinoma (20%).[3][4]

Mutant IDH1/2 enzymes acquire a neomorphic function, catalyzing the reduction of α -ketoglutarate to D-2-hydroxyglutarate (D-2-HG).[3] The accumulation of this oncometabolite, D-2-HG, promotes tumorigenesis by inducing epigenetic alterations and inhibiting cellular differentiation.[3] Therefore, while D-2-HG is the direct biomarker measured, its production is a direct consequence of altered isocitrate metabolism, making the IDH-isocitrate- α -ketoglutarate axis a critical area of study and therapeutic targeting.[4]

In some studies, such as those on gastric cancer, no significant difference was observed in the levels of **isocitric acid** itself between cancerous and normal tissues, though levels of other TCA cycle intermediates were altered.[5]





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References

- 1. benchchem.com [benchchem.com]
- 2. Human Metabolome Database: Showing metabocard for Isocitric acid (HMDB0000193) [hmdb.ca]
- 3. medium.com [medium.com]
- 4. mdpi.com [mdpi.com]
- 5. Quantitative Measurement of Organic Acids in Tissues from Gastric Cancer Patients Indicates Increased Glucose Metabolism in Gastric Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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